

Introduction: The Strategic Importance of 1-Chloro-2-methoxynaphthalene

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Compound of Interest

Compound Name: 1-Chloro-2-methoxynaphthalene

CAS No.: 13101-92-3

Cat. No.: B175985

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1-Chloro-2-methoxynaphthalene is a substituted naphthalene derivative of significant interest in synthetic organic chemistry. Its unique electronic and steric properties, arising from the chloro and methoxy substituents on the naphthalene core, make it a valuable precursor for the synthesis of more complex molecular architectures.[1] The strategic placement of the chlorine atom provides a reactive handle for various transformations, including metal-catalyzed cross-coupling reactions, while the electron-donating methoxy group influences the reactivity and regioselectivity of subsequent chemical modifications.[1]

This guide will delve into the fundamental aspects of **1-chloro-2-methoxynaphthalene**, offering both theoretical insights and practical, actionable protocols. The primary focus is to equip researchers with the knowledge to not only synthesize and characterize this compound but also to understand the underlying chemical principles that govern its reactivity. This understanding is crucial for its effective utilization in multi-step synthetic campaigns, particularly in the development of novel active pharmaceutical ingredients (APIs).[1]

Molecular Structure and Physicochemical Properties

The molecular structure of **1-chloro-2-methoxynaphthalene** consists of a naphthalene ring system substituted with a chlorine atom at the C1 position and a methoxy group at the C2 position. The presence of the electron-donating methoxy group activates the naphthalene ring towards electrophilic substitution, while the chlorine atom acts as a leaving group in nucleophilic substitution reactions under specific conditions.

A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₁₁ H ₉ ClO	[2] [3]
Molecular Weight	192.64 g/mol	[1] [2]
CAS Number	13101-92-3	[1] [2]
Appearance	Tan to white solid	[2]
Melting Point	67-68 °C	[2]
Storage	Sealed in dry, room temperature conditions	[2]

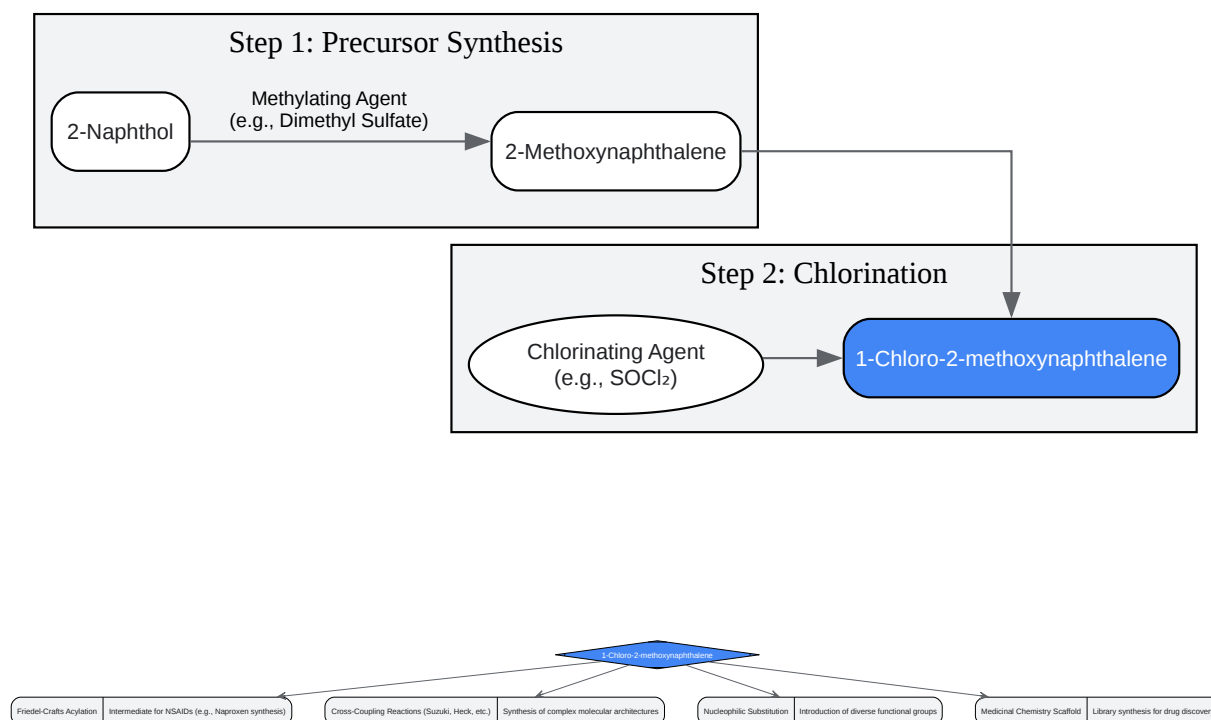
Synthesis of 1-Chloro-2-methoxynaphthalene

The synthesis of **1-chloro-2-methoxynaphthalene** is most efficiently achieved through the electrophilic chlorination of 2-methoxynaphthalene. The methoxy group is a strong activating group and ortho-, para-director. Due to steric hindrance at the C3 position (the other ortho position), the incoming electrophile (Cl⁺) is predominantly directed to the C1 position.

Reaction Mechanism: Electrophilic Aromatic Substitution

The reaction proceeds via a classical electrophilic aromatic substitution mechanism. A chlorinating agent, such as sulfuryl chloride (SO₂Cl₂) or N-chlorosuccinimide (NCS), generates an electrophilic chlorine species. The electron-rich naphthalene ring of 2-methoxynaphthalene attacks the electrophile, forming a resonance-stabilized carbocation intermediate (a sigma complex). Subsequent loss of a proton from the C1 position restores aromaticity and yields the

final product, **1-chloro-2-methoxynaphthalene**. The use of a catalyst like iron(III) chloride can enhance the reaction rate with milder chlorinating agents like NCS.[1]



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